

Turmeronol A: A Technical Overview of its Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: *Turmeronol A*

Cat. No.: *B136730*

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Introduction

Turmeronol A is a bioactive sesquiterpenoid compound isolated from the rhizomes of *Curcuma longa*, commonly known as turmeric.[1][2] As a component of the essential oil of turmeric, **Turmeronol A** has garnered interest within the scientific community for its potential therapeutic properties, particularly its anti-inflammatory effects.[3][4] This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Turmeronol A**, with a focus on its mechanism of action.

Chemical Structure and Properties

Turmeronol A is chemically defined as (6S)-6-(3-hydroxy-4-methylphenyl)-2-methylhept-2-en-4-one.[1] It is a member of the bisabolane class of sesquiterpenoids, characterized by a C15 backbone.

The key structural features of **Turmeronol A** include a phenol group, an α,β -unsaturated ketone moiety, and a chiral center at the C6 position. These functional groups are crucial for its biological activity.

Chemical Identifiers:

- IUPAC Name: (6S)-6-(3-hydroxy-4-methylphenyl)-2-methylhept-2-en-4-one[1]

- Molecular Formula: C₁₅H₂₀O₂[1]
- SMILES: CC1=C(C=C(C=C1))--INVALID-LINK--CC(=O)C=C(C)C)O[1]
- InChI Key: OSIFVLKZUWRNBN-LBPRGKRZSA-N[1]

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	232.32 g/mol	[1]
Exact Mass	232.146329876 Da	[1]
CAS Number	131651-37-1	[1]

Experimental Protocols

Isolation and Purification of Turmeronol A from *Curcuma longa*

While a specific, detailed protocol for the isolation of **Turmeronol A** was not found in the provided search results, a general methodology can be inferred from protocols for isolating similar terpenoids from turmeric. The following is a generalized workflow:

- Extraction:
 - Dried and powdered rhizomes of *Curcuma longa* are subjected to extraction with a nonpolar solvent, such as petroleum ether or supercritical CO₂, to obtain the turmeric oil. [2][5] Soxhlet extraction is a commonly employed technique for exhaustive extraction.[2]
- Fractionation:
 - The crude turmeric oil is then fractionated using liquid-liquid extraction. A common system involves partitioning between petroleum ether and methanol.[2] The terpenoid-rich fraction is collected.
- Chromatographic Purification:

- The enriched fraction is subjected to further purification using chromatographic techniques. Column chromatography using silica gel as the stationary phase is a standard method.[\[6\]](#)
- A solvent gradient of increasing polarity (e.g., hexane-ethyl acetate) is used to elute the different components.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC) for the presence of the target compound.[\[7\]](#)
- Final purification can be achieved using preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Turmeronol A**.[\[6\]](#)

Spectroscopic Characterization

The structural elucidation of **Turmeronol A** relies on a combination of spectroscopic methods. While the raw spectral data is not available in the provided search results, the following techniques are essential for its characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR spectroscopy are used to determine the carbon-hydrogen framework of the molecule.[\[1\]](#)[\[8\]](#)
- Mass Spectrometry (MS): GC-MS is used to determine the molecular weight and fragmentation pattern of **Turmeronol A**, confirming its elemental composition.[\[1\]](#)[\[3\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the functional groups present in the molecule, such as the hydroxyl (-OH) and carbonyl (C=O) groups.[\[1\]](#)

Detailed spectral data for **Turmeronol A** can be accessed through chemical databases such as PubChem.[\[1\]](#)

Biological Activity and Signaling Pathway

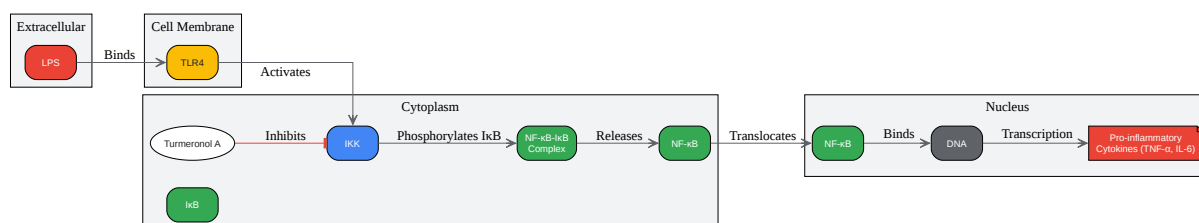
Turmeronol A has demonstrated significant anti-inflammatory properties.[\[3\]](#)[\[9\]](#)[\[10\]](#) Its mechanism of action involves the modulation of key inflammatory signaling pathways.

Anti-inflammatory Mechanism

Studies have shown that **Turneronol A** can inhibit the production of pro-inflammatory mediators in macrophages and microglial cells stimulated with lipopolysaccharide (LPS).[3][9][10] These mediators include nitric oxide (NO), prostaglandin E₂ (PGE₂), and cytokines such as interleukin-1 β (IL-1 β), interleukin-6 (IL-6), and tumor necrosis factor- α (TNF- α).[9][10]

The primary mechanism for this anti-inflammatory effect is the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.[3][9][10] **Turneronol A** has been shown to suppress the phosphorylation of I κ B kinase (IKK), which in turn prevents the phosphorylation and subsequent degradation of the inhibitor of NF- κ B (I κ B).[3] This leads to the retention of NF- κ B in the cytoplasm, preventing its translocation to the nucleus and the subsequent transcription of pro-inflammatory genes.[3][9][10]

Signaling Pathway Diagram



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References

- 1. Turmeronol A | C₁₅H₂₀O₂ | CID 11117927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
- 5. researchgate.net [researchgate.net]
- 6. nanobioletters.com [nanobioletters.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Metabolome Mining of Curcuma longa L. Using HPLC-MS/MS and Molecular Networking - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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